

# Application Notes and Protocols for High-Throughput Screening of GSK2981278

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## Compound of Interest

Compound Name: GSK2981278

Cat. No.: B607816

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## Abstract

This document provides detailed application notes and protocols for the use of **GSK2981278**, a potent and selective inverse agonist of the Retinoic Acid-Related Orphan Receptor gamma (ROR $\gamma$ ), in high-throughput screening (HTS) assays. **GSK2981278** effectively inhibits the ROR $\gamma$ -mediated transcriptional activation of the IL-17 promoter by interfering with the binding of ROR $\gamma$  to DNA.<sup>[1][2]</sup> This leads to a marked reduction in the secretion of pro-inflammatory Th17 cytokines, including IL-17A and IL-22.<sup>[1]</sup> These protocols are designed to enable researchers to efficiently screen for and characterize modulators of the ROR $\gamma$  pathway.

## Introduction to GSK2981278

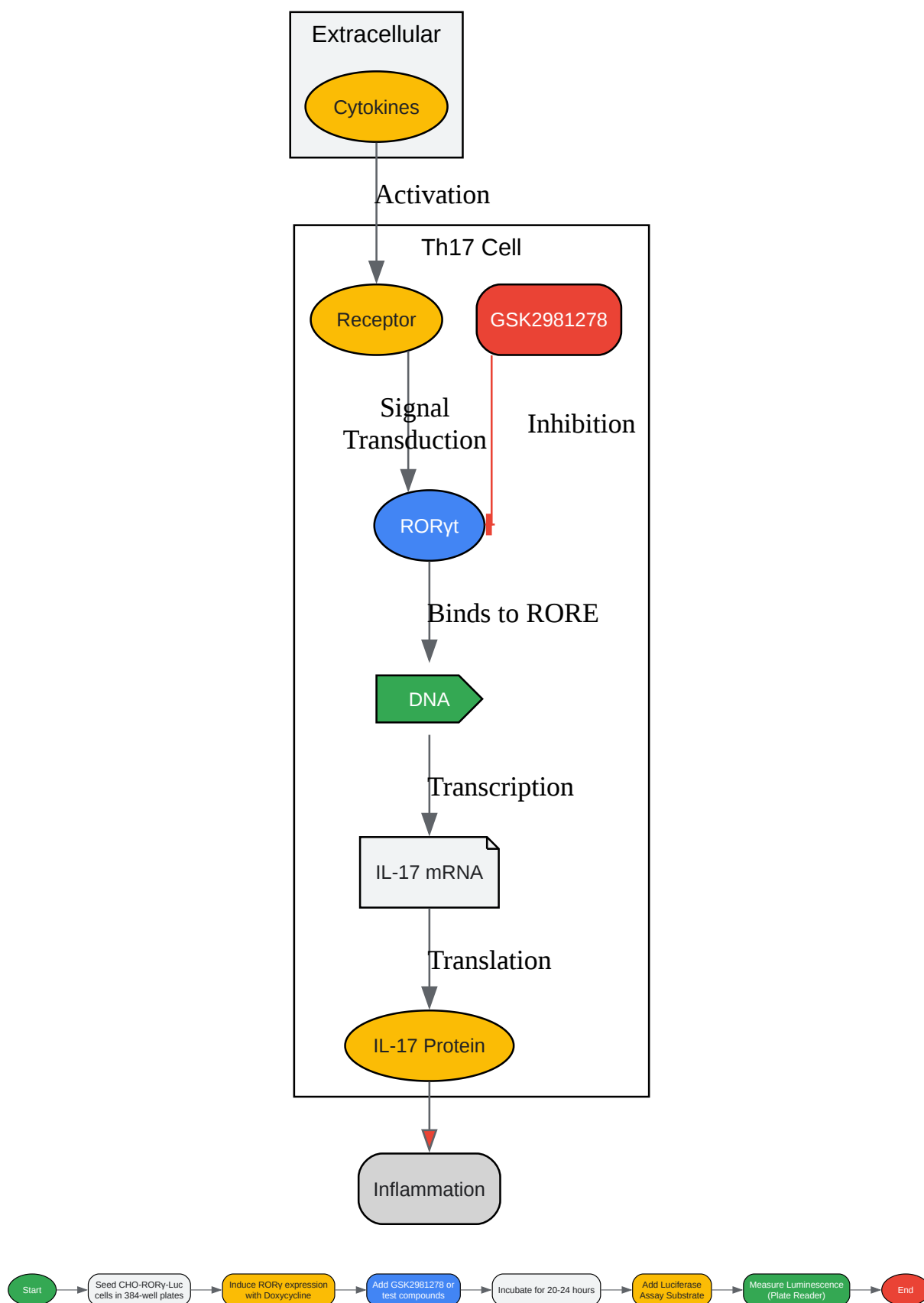
**GSK2981278** is a small molecule inverse agonist of ROR $\gamma$  with high potency and selectivity.<sup>[1]</sup> ROR $\gamma$  is a key transcription factor that governs the differentiation of T helper 17 (Th17) cells and the production of their signature cytokines, which are implicated in the pathogenesis of various autoimmune and inflammatory diseases. By inhibiting ROR $\gamma$  activity, **GSK2981278** presents a targeted approach for the discovery of novel therapeutics.

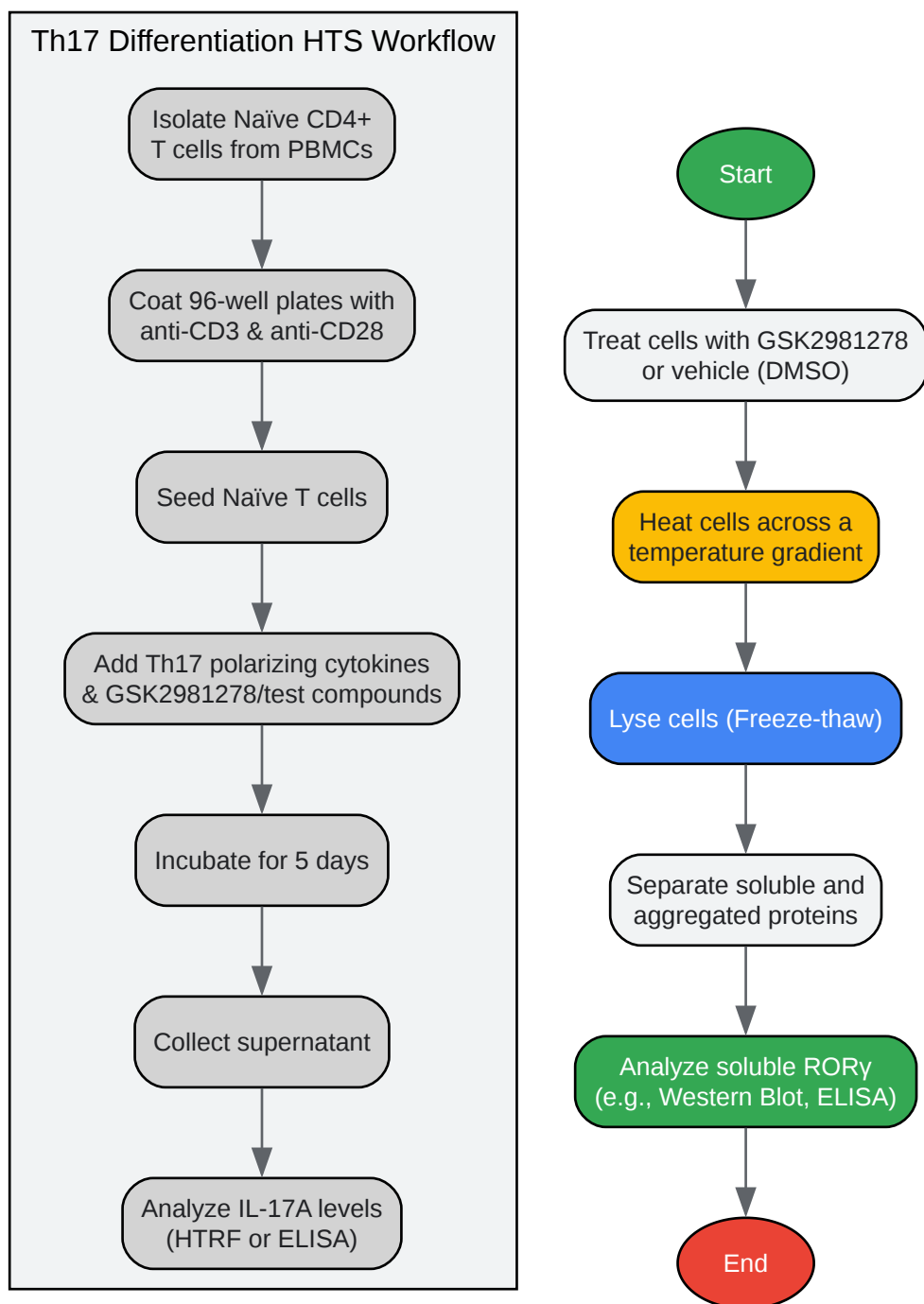
Chemical Information:

Property	Value
IUPAC Name	N-(4-ethylphenyl)-3-(hydroxymethyl)-N-(2-methylpropyl)-4-((tetrahydro-2H-pyran-4-yl)methoxy)benzenesulfonamide
CAS Number	1474110-21-8[1]
Molecular Formula	C25H35NO5S[1]
Molecular Weight	461.6 g/mol [1]

## RORy Signaling Pathway and Mechanism of Action of GSK2981278

RORy, upon activation, binds to ROR Response Elements (RORes) in the promoter regions of target genes, such as IL17A and IL17F, initiating their transcription. This process is central to the function of Th17 cells. **GSK2981278** exerts its inhibitory effect by binding to the ligand-binding domain of RORy, which prevents the recruitment of co-activators and interferes with the binding of the receptor to DNA. This inverse agonism leads to the suppression of Th17 cytokine production.





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## References

- 1. caymanchem.com [caymanchem.com]
- 2. rsc.org [rsc.org]
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